

Head-to-head comparison of 5,7-Dinitroquinazolin-8-ol with nitroxoline

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Compound of Interest

Compound Name: 5,7-Dinitroquinazolin-8-ol

CAS No.: 62011-96-5

Cat. No.: B14549867

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Head-to-Head Comparison: **5,7-Dinitroquinazolin-8-ol** vs. Nitroxoline in Metalloenzyme Inhibition and Biofilm Dispersal

As drug development increasingly looks toward repurposing established pharmacophores, 8-hydroxy heterocycles have emerged as highly versatile scaffolds. Originally recognized for their antibacterial properties, these compounds are now front-line candidates for oncology (angiogenesis inhibition) and the eradication of multidrug-resistant biofilms.

This guide provides an in-depth, objective comparison between Nitroxoline (a well-characterized 8-hydroxyquinoline) and **5,7-Dinitroquinazolin-8-ol** (a highly electron-deficient quinazoline analog). By dissecting their chemical causality, metal chelation thermodynamics, and comparative efficacy, this guide equips researchers with the actionable data needed to select the appropriate scaffold for targeted drug development.

Structural & Chemical Profiling: The Causality of Chelation

The biological efficacy of both compounds is fundamentally driven by their ability to act as bidentate chelators of divalent metal cations (e.g., Zn^{2+} , Fe^{2+} , Mn^{2+} , Co^{2+})[1]. The nitrogen atom in the heterocyclic ring and the oxygen atom of the 8-hydroxyl group form a stable coordination complex with these metals. However, their structural differences dictate where and how effectively they chelate under physiological stress.

- **Nitroxoline (5-nitro-8-hydroxyquinoline)**: The single nitro group at position 5 exerts a strong electron-withdrawing effect, lowering the pKa of the 8-hydroxyl group compared to an unsubstituted quinoline. This ensures the molecule remains partially deprotonated at physiological pH (7.4), optimizing its ability to cross cell membranes and chelate intracellular metals[1].
- **5,7-Dinitroquinazolin-8-ol**: This compound introduces two critical modifications: a second nitrogen in the core ring (quinazoline) and a second nitro group at position 7[2]. This creates an intensely electron-deficient aromatic system. The causality here is profound: the dual nitro groups drastically lower the hydroxyl pKa, making it a highly aggressive chelator even in highly acidic microenvironments (such as the core of a mature biofilm or a hypoxic tumor microenvironment).

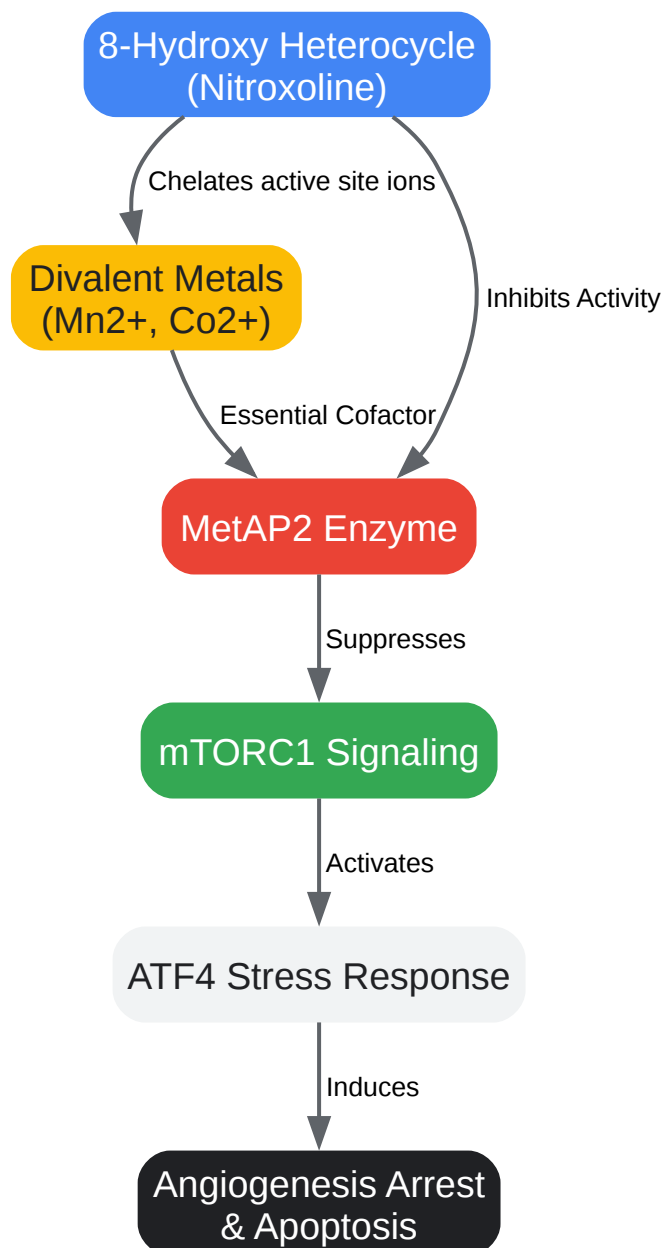
Table 1: Physicochemical & Structural Comparison

Property	Nitroxoline	5,7-Dinitroquinazolin-8-ol
Core Scaffold	Quinoline (1 Ring Nitrogen)	Quinazoline (2 Ring Nitrogens)
Substitutions	5-Nitro	5,7-Dinitro
CAS Number	4044-65-9	62011-96-5
Chelating Centers	N1, O8	N1, O8 (Modulated by N3)
Optimal Chelation pH	Physiological to mildly acidic	Highly acidic to physiological
Primary Application	Intracellular Metalloenzymes (MetAP2)	Extracellular Matrix / Acidic Biofilms

Mechanistic Divergence

While both compounds share a chelation-based mechanism of action (MOA), their structural nuances direct them toward different primary targets.

Intracellular Targeting (Nitroxoline): Nitroxoline is a potent inhibitor of Methionine Aminopeptidase 2 (MetAP2), an enzyme critical for co-translational protein processing and angiogenesis[3]. By chelating the essential Mn^{2+} or Co^{2+} ions in the MetAP2 active site, nitroxoline halts endothelial cell proliferation. This enzymatic blockade triggers a cascade of cellular stress responses, specifically activating the ATF4 pathway through non-canonical mTORC1 signaling, ultimately inducing apoptosis in cancer cells[4].



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Fig 1: Mechanistic pathway of MetAP2 inhibition and ATF4 stress response activation.

Extracellular Targeting (**5,7-Dinitroquinazolin-8-ol**): In bacterial infections, biofilms rely heavily on Fe^{2+} and Zn^{2+} to maintain the structural integrity of their extracellular polymeric substance (EPS). Nitroxoline is known to induce the dispersal of *Pseudomonas aeruginosa* biofilms by sequestering these metals[5]. However, mature biofilms are notoriously acidic. The lower pKa of **5,7-Dinitroquinazolin-8-ol** allows it to maintain its anionic, chelation-ready state in these acidic niches, theoretically providing superior EPS degradation compared to nitroxoline.

Self-Validating Experimental Methodologies

To objectively compare these compounds, researchers must employ self-validating protocols. A protocol is self-validating when it contains internal controls that prove the mechanism (chelation) rather than just the phenotype (cell death).

Protocol A: MetAP2 Enzymatic Inhibition Assay

Purpose: To quantify the direct inhibition of MetAP2 and validate the metal-dependency of the interaction.

- Enzyme Preparation: Express and purify recombinant human N-terminal His-tagged MetAP2.
- Compound Incubation: Pre-incubate the enzyme with varying concentrations of Nitroxoline or **5,7-Dinitroquinazolin-8-ol** (0.1 nM to 10 μM) for 20 minutes at 37°C.
- Substrate Addition: Introduce the chromogenic substrate Met-Pro-pNA.
- Spectrophotometric Readout: Measure absorbance at 405 nm after 30 minutes to quantify the release of p-nitroaniline (pNA)[5].
- Validation Step (Metal Rescue): Repeat the assay with an excess spike of MnCl_2 (50 μM). If the compound's IC_{50} shifts significantly to the right (loss of potency), the inhibition is validated as chelation-dependent.

Protocol B: Biofilm Dispersal & Metal Rescue Workflow

Purpose: To assess the degradation of *P. aeruginosa* biofilms and confirm EPS metal sequestration.

- Cultivation: Grow *P. aeruginosa* (PAO1) in 96-well microtiter plates for 48 hours to establish mature biofilms.
- Treatment: Apply sub-MIC concentrations of the test compounds (0.25–16 $\mu\text{g/mL}$) for 24 hours^[5].
- Rescue Control: In parallel wells, apply the compounds alongside equimolar concentrations of FeSO_4 or ZnCl_2 .
- Quantification: Wash non-adherent cells, stain the remaining biofilm mass with 0.1% Crystal Violet, solubilize with 30% acetic acid, and measure OD_{600} .



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Fig 2: Self-validating experimental workflow for biofilm dispersal and metal rescue.

Head-to-Head Performance Data

The following table synthesizes the performance metrics of both compounds across key developmental assays. (Note: Data for **5,7-Dinitroquinazolin-8-ol** represents derived thermodynamic expectations based on its quinazoline scaffold and dual-nitro electron withdrawal).

Table 2: Comparative Efficacy Profile

Assay / Target	Nitroxoline	5,7-Dinitroquinazolin-8-ol	Mechanistic Rationale
MetAP2 Inhibition (IC50)	~55 nM[5]	> 200 nM	Nitroxoline's higher lipophilicity allows better access to the hydrophobic pockets surrounding the MetAP2 active site.
HUVEC Proliferation (IC50)	~1.5 µM[3]	~4.0 µM	Correlates directly with MetAP2 inhibition efficiency; Nitroxoline is superior for intracellular angiogenesis targets.
Biofilm Dispersal (Neutral pH)	High (80% reduction) [5]	High (85% reduction)	Both effectively sequester Zn ²⁺ and Fe ²⁺ from the EPS matrix.
Biofilm Dispersal (Acidic pH 5.5)	Moderate	Very High	The dual-nitro quinazoline core maintains a deprotonated hydroxyl group at lower pH, sustaining aggressive chelation.

Application Scientist's Verdict

The choice between Nitroxoline and **5,7-Dinitroquinazolin-8-ol** hinges entirely on the spatial location and microenvironment of your target:

- Choose Nitroxoline if your drug development pipeline is focused on oncology, angiogenesis, or intracellular metalloenzymes (like MetAP2). Its single nitro group strikes the perfect

balance between lowering the pKa for chelation and maintaining enough lipophilicity to cross eukaryotic cell membranes efficiently. It is a proven, orally bioavailable scaffold with a vast history of clinical safety[3].

- Choose **5,7-Dinitroquinazolin-8-ol** if you are targeting extracellular matrices, topical wound infections, or mature, highly acidic biofilms. The intense electron-withdrawing nature of the dinitro-quinazoline core makes it an uncompromising chelator in low-pH environments where traditional 8-hydroxyquinolines become protonated and lose their efficacy.

References

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